

A Comparative Metabolomic Study of Calendula officinalis Cultivars: 'Golden Sea' vs. 'Paradise Garden'

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Compound of Interest		
Compound Name:	Calenduloside H	
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This guide provides an objective comparison of the metabolic profiles of two distinct cultivars of Calendula officinalis, 'Golden Sea' (GS) and 'Paradise Garden' (PG). The data presented is derived from a comprehensive metabolomic analysis utilizing Ultra-Performance Liquid Chromatography-High-Resolution Mass Spectrometry (UPLC-HRMS), offering valuable insights for phytochemical research and the development of novel therapeutic agents.

Data Presentation: Metabolite Distribution

The following tables summarize the relative abundance of key metabolite classes in the ligulate (ray) and tubular (disc) flowers of the 'Golden Sea' and 'Paradise Garden' cultivars. This comparative data highlights significant variations in the chemical composition of these cultivars, which may influence their biological activities. Notably, the inflorescences of the 'Golden Sea' cultivar, which have a 38% higher proportion of tubular flowers, contain 30% more phenolic compounds and 50% more lipids compared to the 'Paradise Garden' cultivar[1][2].

Table 1: Relative Abundance of Major Metabolite Classes in Ligulate vs. Tubular Flowers of Calendula officinalis Cultivars[1][2][3][4][5]



Metabolite Class	Flower Type	Relative Abundance in 'Golden Sea' (GS)	Relative Abundance in 'Paradise Garden' (PG)
Lipids	Ligulate Flowers	Lower	Lower
Tubular Flowers	Higher	Higher	
Phenolamides	Ligulate Flowers	Lower	Lower
Tubular Flowers	Higher	Higher	
Caffeoylquinic Acids	Ligulate Flowers	Lower	Lower
Tubular Flowers	Higher	Higher	
Triterpenoid Glycosides	Ligulate Flowers	Higher	Higher
Tubular Flowers	Lower	Lower	

Table 2: Overview of Identified Metabolite Sub-Classes[3][5]

Main Class	Sub-Classes Identified
Phenolic Compounds	Caffeoylquinic acids, Phenolamides, Flavonoids
Triterpenoid Glycosides	Derivatives of oleanolic acid
Lipids	Phospholipids, Glycolipids, Neutral lipids

Experimental Protocols

The comparative metabolomic analysis was conducted using a robust and sensitive UPLC-HRMS method. The key steps of the experimental protocol are outlined below.

Sample Preparation and Extraction[3][5]

 Plant Material: Ligulate and tubular flowers were separated from the inflorescences of Calendula officinalis cultivars 'Golden Sea' and 'Paradise Garden'.



- Drying and Homogenization: The collected flower samples were dried and homogenized to a fine powder.
- Extraction: Metabolites were extracted from the homogenized samples using 80% methanol containing internal standards.

UPLC-HRMS Analysis[3]

- Instrumentation: The analysis was performed on a UPLC system coupled to a Q Exactive
 Orbitrap high-resolution mass spectrometer.
- Chromatographic Separation:
 - Column: Acquity UPLC® BEH column (2.1 × 100 mm, 1.7 μm).
 - Mobile Phase: A gradient of 0.1% aqueous formic acid (A) and acetonitrile with 0.1% formic acid (B) was used.
 - Gradient Program:
 - 0-0.5 min: 0.1% B in A
 - 0.5–10.0 min: Linear gradient from 0.1% to 95.0% B in A
 - 10.0–13.0 min: Isocratic at 95.0% B in A
 - 13–15 min: Column wash and re-equilibration
 - Flow Rate: 0.5 mL/min
 - Injection Volume: 5 μL
- Mass Spectrometry:
 - Ionization Modes: Data was acquired in both positive and negative ionization modes to detect a wide range of metabolites. Phenolic compounds and triterpenoid glycosides were more effectively detected in negative mode, while lipids were better analyzed in positive mode[1][3].

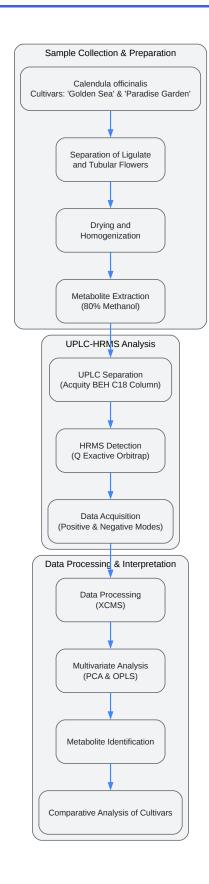


• Data Acquisition: The instrument was operated using XCalibur 3.0.63 software.

Visualizations: Workflows and Signaling Pathways

The following diagrams, generated using Graphviz, illustrate the experimental workflow and the key signaling pathways associated with the major metabolites identified in Calendula officinalis.

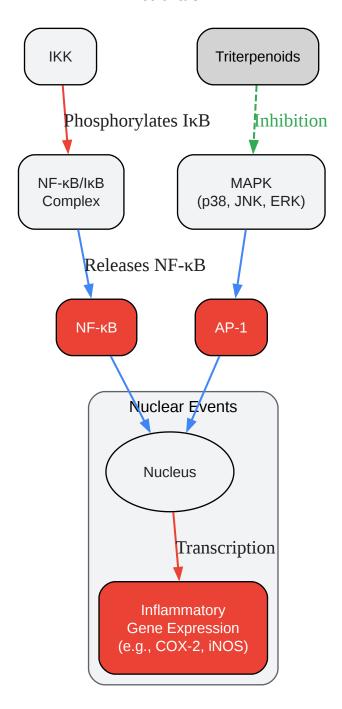




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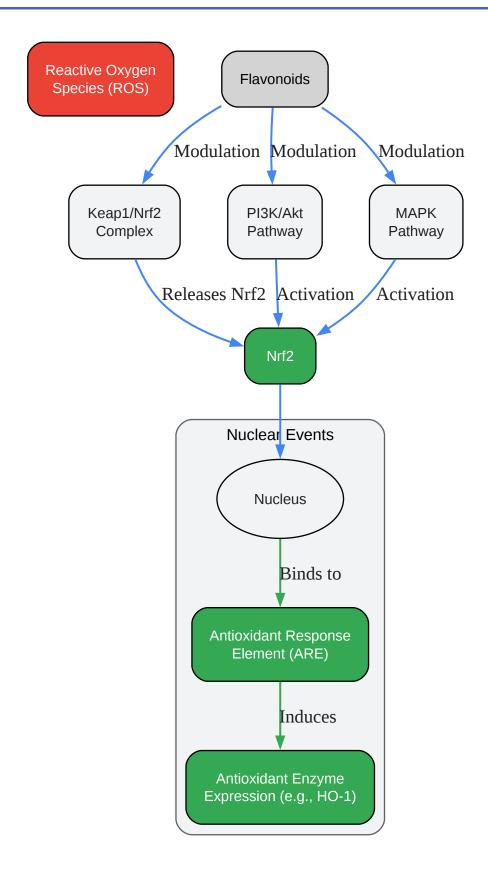
Caption: Experimental workflow for the comparative metabolomics of *Calendula officinalis* cultivars.



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Caption: Anti-inflammatory signaling pathway of triterpenoids from Calendula officinalis.





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Caption: Antioxidant signaling pathways modulated by flavonoids from Calendula officinalis.



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